

An In-depth Technical Guide to 2-Methoxyacetimidamide Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methoxyacetimidamide hydrochloride

Cat. No.: B167540

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and safety information for **2-Methoxyacetimidamide hydrochloride** (CAS No. 1903-91-9). This compound is a valuable building block in organic synthesis, particularly for the preparation of various heterocyclic compounds, and serves as a key intermediate in the development of novel pharmaceuticals.^[1]

Core Chemical Properties

2-Methoxyacetimidamide hydrochloride is a white to yellow solid or liquid at room temperature.^[1] It is characterized by the presence of a reactive imidamide group, making it a versatile reagent in medicinal chemistry research.

Table 1: Physicochemical Properties of **2-Methoxyacetimidamide Hydrochloride**

Property	Value	Source
CAS Number	1903-91-9	[2] [3] [4]
Molecular Formula	C ₃ H ₉ CIN ₂ O	[2]
Molecular Weight	124.57 g/mol	[2]
Boiling Point	172.5°C	
Appearance	White to yellow solid or liquid	[1]
Purity	97.5-100%	[1]
Storage	Inert atmosphere, room temperature	[2]
SMILES Code	N=C(N)COC.[H]Cl	[2]

Table 2: Calculated Physicochemical Properties

Property	Value
Number of Heavy Atoms	7
Fraction Csp3	0.67
Number of Rotatable Bonds	2
Number of Hydrogen Bond Acceptors	2.0
Number of Hydrogen Bond Donors	2.0
Molar Refractivity	30.88
Topological Polar Surface Area (TPSA)	55.1 Å ²

Synthesis Protocol

The synthesis of **2-Methoxyacetimidamide hydrochloride** is typically achieved via the Pinner reaction. This acid-catalyzed reaction involves the treatment of a nitrile with an alcohol in the presence of hydrogen chloride to form an imidate salt, which is then converted to the corresponding amidine hydrochloride.[\[5\]](#)[\[6\]](#)

Experimental Protocol: Pinner Reaction for **2-Methoxyacetimidamide Hydrochloride**

This protocol describes a representative procedure for the synthesis of **2-Methoxyacetimidamide hydrochloride** from methoxyacetonitrile.

Materials:

- Methoxyacetonitrile
- Anhydrous ethanol (or other suitable alcohol)
- Anhydrous hydrogen chloride (gas or a solution in a non-protic solvent like diethyl ether)
- Anhydrous diethyl ether (or other suitable non-protic solvent)
- Standard laboratory glassware (round-bottom flask, condenser, gas inlet tube, drying tube)
- Magnetic stirrer
- Ice bath

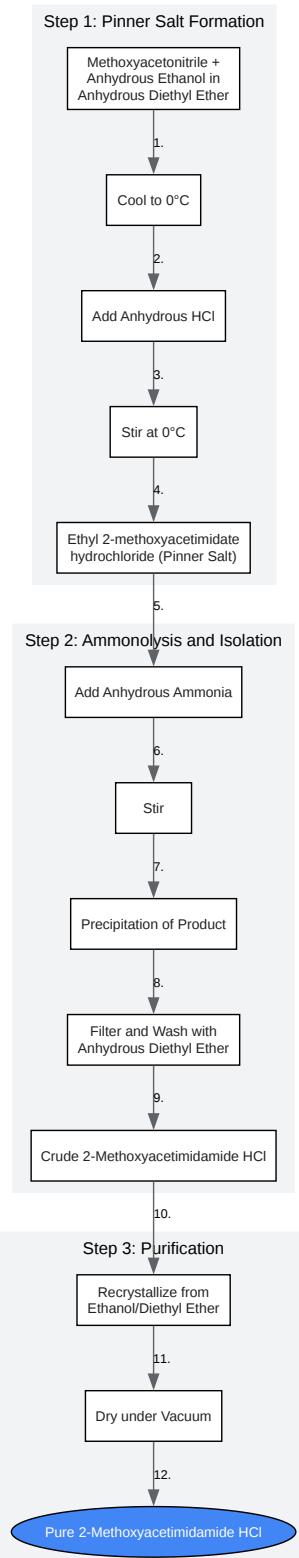
Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a gas inlet tube, a condenser with a drying tube, and a stopper is set up in a fume hood.
- Reagent Addition: Anhydrous ethanol (1.2 equivalents) is added to a solution of methoxyacetonitrile (1 equivalent) in anhydrous diethyl ether.
- Acidification: The reaction mixture is cooled to 0°C in an ice bath. Anhydrous hydrogen chloride gas is then bubbled through the solution with vigorous stirring. Alternatively, a saturated solution of HCl in anhydrous diethyl ether can be added dropwise. The reaction is highly exothermic and the temperature should be carefully controlled.
- Reaction Monitoring: The reaction progress is monitored by thin-layer chromatography (TLC) until the starting nitrile is consumed. The intermediate Pinner salt (ethyl 2-methoxyacetimidate hydrochloride) will precipitate as a white solid.

- **Ammonolysis:** Once the formation of the Pinner salt is complete, the reaction mixture is treated with a solution of anhydrous ammonia in ethanol or by bubbling anhydrous ammonia gas through the mixture at a controlled temperature.
- **Product Isolation:** The resulting **2-Methoxyacetimidamide hydrochloride**, which may precipitate from the reaction mixture, is collected by filtration. The solid is washed with cold anhydrous diethyl ether to remove any unreacted starting materials and byproducts.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/diethyl ether.
- **Drying:** The purified product is dried under vacuum to yield **2-Methoxyacetimidamide hydrochloride** as a crystalline solid.

Diagram of the Pinner Reaction Workflow:

Pinner Reaction for 2-Methoxyacetimidamide HCl Synthesis

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2-Methoxyacetimidamide hydrochloride** via the Pinner reaction.

Spectral Data

While a full spectral analysis is beyond the scope of this guide, spectral data including ^1H NMR, IR, and MS are available for **2-Methoxyacetimidamide hydrochloride** and are essential for its characterization. It is recommended to consult these spectra for verification of the compound's structure and purity.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information on the specific biological activity or the involvement of **2-Methoxyacetimidamide hydrochloride** in any signaling pathways. As a versatile chemical intermediate, its biological effects would be dependent on the final molecule it is incorporated into.

Safety and Handling

2-Methoxyacetimidamide hydrochloride is classified as harmful if swallowed.^[7] It causes skin and serious eye irritation, and may cause respiratory irritation.^[7]

Precautionary Measures:

- **Handling:** Use only in a well-ventilated area or outdoors.^[7] Avoid breathing dust.^[7] Wash skin thoroughly after handling.^[7] Do not eat, drink, or smoke when using this product.^[7] Wear protective gloves, eye protection, and face protection.^[7]
- **First Aid:**
 - If Swallowed: Call a poison center or doctor if you feel unwell.^[7] Rinse mouth.^[7]
 - If on Skin: Wash with plenty of water.^[7]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[8]
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing.^[8]

- Storage: Store in a well-ventilated place.[8] Keep container tightly closed.[7] Store locked up.[7][8]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[7][8]

This product is intended for research and development use only. It is crucial to consult the full Safety Data Sheet (SDS) before handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methoxyacetimidamide hydrochloride [myskinrecipes.com]
- 2. 1903-91-9|2-Methoxyacetimidamide hydrochloride|BLD Pharm [bldpharm.com]
- 3. 2-Methoxyacetimidamide hydrochloride-景明化工股份有限公司 [echochemical.com]
- 4. 2-Methoxyacetimidamide hydrochloride | CAS 1903-91-9 | 3ASenrise | 製品詳細 [tci-chemical-trading.com]
- 5. jk-sci.com [jk-sci.com]
- 6. synarchive.com [synarchive.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxyacetimidamide Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b167540#2-methoxyacetimidamide-hydrochloride-chemical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com